

Analytical methods for quantifying 2-Bromo-N-(hydroxymethyl)acetamide

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Compound of Interest

Compound Name: 2-Bromo-N-(hydroxymethyl)acetamide

CAS No.: 71990-02-8

Cat. No.: B144429

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Application Note: Quantitative Analysis of **2-Bromo-N-(hydroxymethyl)acetamide** (BHMA) by UHPLC-MS/MS

Executive Summary

This guide details the protocol for the quantification of **2-Bromo-N-(hydroxymethyl)acetamide** (BHMA), a polar, thermally labile impurity often associated with formaldehyde-releasing preservatives (e.g., Bronopol) or formed via the reaction of 2-bromoacetamide with formaldehyde.

Critical Analytical Challenge: BHMA belongs to the class of N-hydroxymethyl amides (methylol amides). These compounds exist in a dynamic equilibrium with their parent amide and formaldehyde. They are susceptible to hydrolysis under acidic conditions and thermal decomposition. Therefore, Gas Chromatography (GC) is unsuitable. This protocol utilizes UHPLC-MS/MS with "soft" ionization and pH-controlled chromatography to ensure integral quantification.

Chemical Properties & Mechanistic Insight

Property	Description	Analytical Implication
Structure	Br-CH ₂ -CO-NH-CH ₂ -OH	High polarity due to hydroxyl and amide groups.
Molecular Weight	167.99 g/mol	Distinctive 1:1 isotopic pattern (Br / Br).
Stability	Labile (Reversible Deformylation)	Avoid high column temps (>30°C). Avoid strong acids/bases in sample diluent.
Solubility	Soluble in water, MeOH, ACN	Use ACN/Water mixtures for extraction to minimize transesterification.

The Equilibrium Challenge:

- Acidic pH accelerates the reverse reaction (hydrolysis).
- Methanol as a solvent can lead to methyl ether formation (). Acetonitrile (ACN) is the preferred solvent.

Analytical Protocol: UHPLC-MS/MS

Reagents & Standards

- Reference Standard: **2-Bromo-N-(hydroxymethyl)acetamide** (>95% purity).
- Internal Standard (IS): 2-Bromoacetamide-C or a structural analog like 2-Chloroacetamide (if isotope not available).

- Solvents: LC-MS grade Acetonitrile (ACN), Water, Formic Acid (FA).

Sample Preparation Workflow

Objective: Extract BHMA while freezing the equilibrium state.

- Stock Solution: Dissolve BHMA standard in 100% Acetonitrile at 4°C. (Avoid water in stock to prevent hydrolysis).
- Sample Extraction:
 - Weigh sample (tablet/liquid).
 - Add Cold Acetonitrile (4°C). Vortex for 1 min.
 - Centrifuge at 10,000 rpm for 5 min at 4°C.
 - Dilute supernatant with Water (containing 0.05% Formic Acid) to reach a final solvent ratio of 10:90 ACN:Water.
 - Note: High aqueous content is necessary for retention on C18 columns, but keep the sample cold until injection.

Chromatographic Conditions (UHPLC)

- System: Agilent 1290 / Waters Acquity UPLC or equivalent.
- Column: Waters HSS T3 (1.8 μ m, 2.1 x 100 mm) or Phenomenex Kinetex Polar C18.
 - Reasoning: These "high-aqueous stable" columns retain polar analytes without phase collapse.
- Mobile Phase A: Water + 0.05% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.05% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temp: 25°C (Strict control to prevent degradation).

- Gradient:
 - 0.0 min: 2% B[1]
 - 1.0 min: 2% B (Isocratic hold for polar retention)
 - 5.0 min: 90% B
 - 6.0 min: 90% B
 - 6.1 min: 2% B
 - 8.0 min: Stop

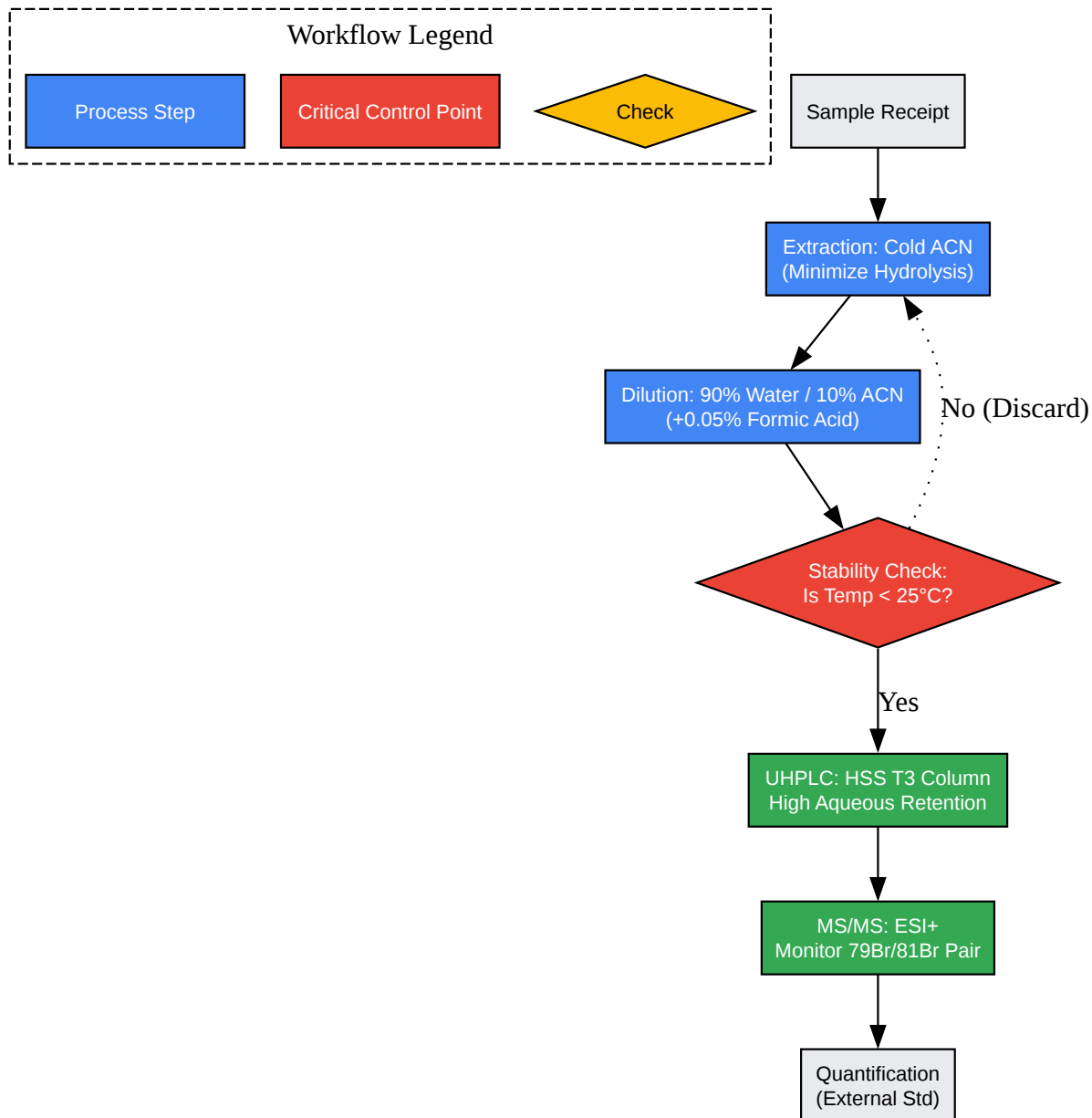
Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).[2]
- Capillary Voltage: 3.0 kV.
- Desolvation Temp: 350°C.
- MRM Transitions:
 - BHMA presents as a doublet (Br and Br). Monitor both for confirmation.

Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Identity
167.9 (Br)	150.0 (Loss of H O)	12	Quantifier
169.9 (Br)	152.0 (Loss of H O)	12	Qualifier 1
167.9 (Br)	122.0 (Loss of CH O + NH ?)	20	Qualifier 2

Note: The loss of water $[M+H-18]^+$ is the dominant fragmentation pathway for N-hydroxymethyl amides.

Visual Workflow & Logic



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Caption: Analytical workflow emphasizing temperature control to prevent BHMA deformylation.

Validation & Troubleshooting

Linearity & Range

- Range: 1.0 ng/mL to 500 ng/mL.
- Linearity:

.[3]
- Carryover: N-hydroxymethyl amides can stick to glass. Use polypropylene vials and a needle wash of 50:50 MeOH:Water.

Specificity (Interference Check)

- 2-Bromoacetamide: Ensure chromatographic resolution between BHMA (RT ~1.5 min) and its degradation product 2-Bromoacetamide (RT ~2.5 min).
- Formaldehyde: Not detected by this MS method, but its presence indicates degradation.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Peak Splitting	Solvent mismatch	Ensure sample diluent matches initial mobile phase (high aqueous).
Low Recovery	Hydrolysis during prep	Keep all reagents at 4°C; analyze immediately.
Signal Drift	Source contamination	Divert flow to waste for the first 1 min (salts) and after 6 min.
High Backpressure	Particulates	Filter samples through 0.2 µm PTFE or Nylon filters.

References

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